

Technical Support Center: 4-(Trifluoromethoxy)phenylhydrazine hydrochloride

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenylhydrazine hydrochloride

Cat. No.: B162796

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of 4-(Trifluoromethoxy)phenylhydrazine hydrochloride.

Frequently Asked Questions (FAQs)

Q1: What is 4-(Trifluoromethoxy)phenylhydrazine hydrochloride and what are its primary applications?

4-(Trifluoromethoxy)phenylhydrazine hydrochloride is a specialized organic building block.[1][2] It is primarily used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[3] Its trifluoromethoxy group can enhance the biological activity of target molecules, making it valuable in the development of anti-cancer agents, herbicides, and fungicides.[3]

Q2: What are the main hazards associated with this compound?

This compound is harmful if swallowed, in contact with skin, or if inhaled.[4][5] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[5][6]

Q3: What personal protective equipment (PPE) should I use when handling this chemical?

Always handle this compound in a well-ventilated area or under a chemical fume hood.[5][6]

The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[5][6]
- Hand Protection: Wear appropriate protective gloves.[7]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[6][7]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5][7]

Q4: How should I store **4-(Trifluoromethoxy)phenylhydrazine hydrochloride**?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[5] It should be stored locked up.[5][6]

Q5: What should I do in case of a spill?

For small spills, you should:

- Avoid breathing dust and contact with skin and eyes.[6]
- Wear appropriate PPE.
- Use dry clean-up procedures and avoid generating dust.[6]
- Sweep or vacuum up the material and place it into a suitable, sealed disposal container.[6][7]

For larger spills:

- Alert others in the area and evacuate if necessary.
- Prevent the spillage from entering drains or waterways.[6]
- Follow the same clean-up procedures as for a small spill.[6]

Q6: How do I properly dispose of this chemical and its waste?

Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.^{[4][6]} Do not allow the product to enter drains.

Troubleshooting Guides

Issue	Possible Cause	Troubleshooting Steps
Eye or Skin Irritation	Direct contact with the compound.	Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. ^{[5][7]} Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, get medical advice. ^{[5][6]}
Inhalation Exposure	Inhaling dust from the compound.	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor. ^{[4][5]}
Ingestion	Accidental swallowing of the compound.	Rinse the mouth with water. Call a poison center or doctor if you feel unwell. ^{[4][5]}
Compound has changed color	Potential degradation or contamination.	Do not use the compound. Dispose of it according to proper procedures. Ensure the storage container is sealed and stored correctly.

Quantitative Data

Property	Value	Reference
CAS Number	133115-72-7	[1]
Molecular Formula	C ₇ H ₇ F ₃ N ₂ O·HCl	[8]
Molecular Weight	228.60 g/mol	[1]
Appearance	White to almost white powder or crystal	[8]
Melting Point	230 °C	[1][8]
Purity	≥ 98% (GC)	[8]

Experimental Protocols

Synthesis of 3-methyl-1-(4-(trifluoromethoxy)phenyl)-1H-pyrazol-5(4H)-one

This protocol describes the synthesis of a pyrazolone derivative from **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** and ethyl acetoacetate.

Materials:

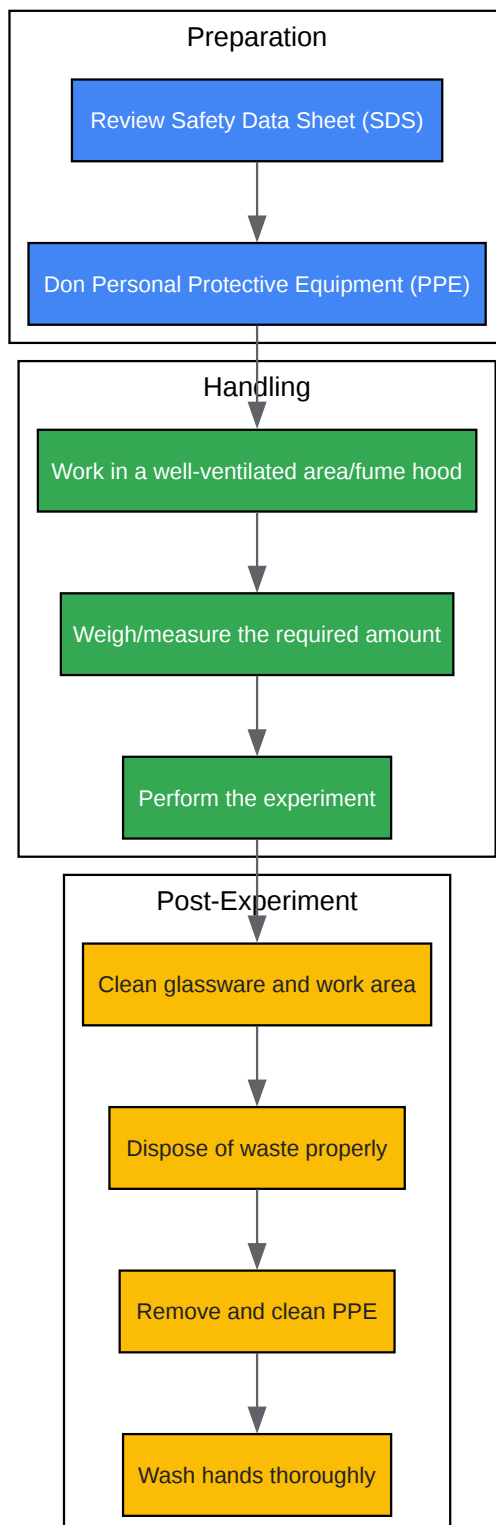
- **4-(Trifluoromethoxy)phenylhydrazine hydrochloride**
- Ethyl acetoacetate
- Ethanol
- Glacial acetic acid (optional, as catalyst)
- Ice bath
- Magnetic stirrer and stir bar
- Reflux condenser
- Round-bottom flask

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** (1 equivalent) in ethanol.
- Cool the solution in an ice bath.
- Slowly add ethyl acetoacetate (1 equivalent) to the cooled solution while stirring.
- (Optional) Add a catalytic amount of glacial acetic acid.
- Attach a reflux condenser and heat the reaction mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete (typically several hours), cool the mixture to room temperature.
- If a precipitate forms, collect the solid by filtration. If not, the solvent can be removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or an ethanol/water mixture).

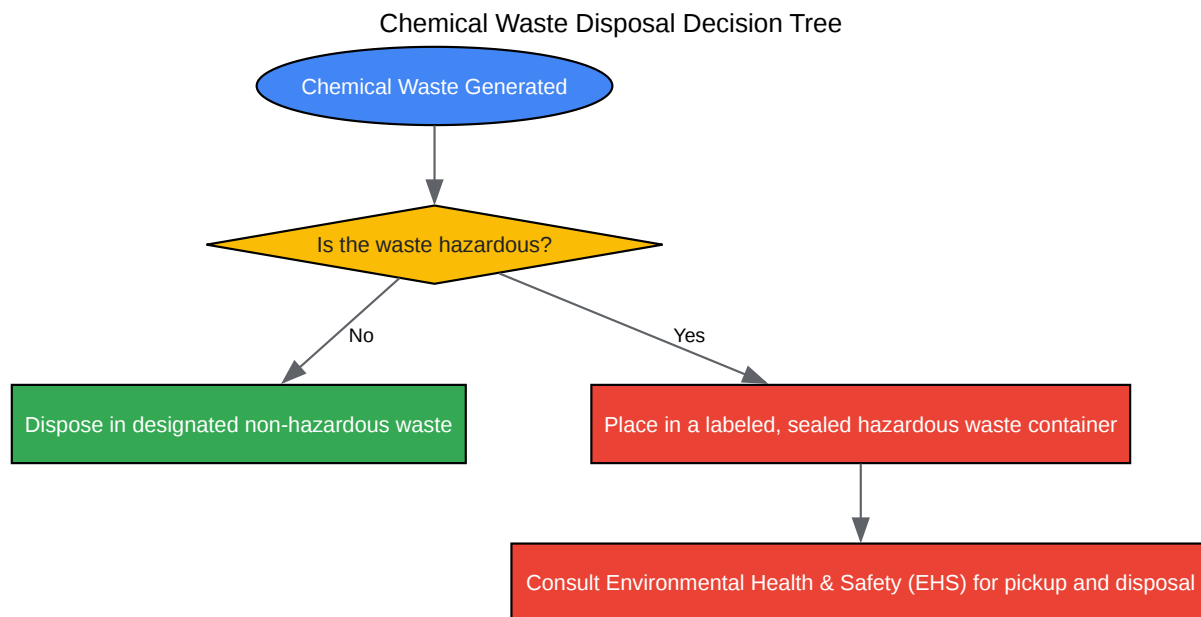
Visualizations

General Chemical Handling Workflow



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Caption: General workflow for handling laboratory chemicals.



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Caption: Decision tree for chemical waste disposal.

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References

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. WO2019097306A2 - Synthesis of 5-amino-1-(2,6-dichloro-4-trifluoromethyl-phenyl)-4-ethylsulfanyl-1h-pyrazole-3-carbonitrile and related compounds - Google Patents [patents.google.com]
- 3. 17 Kingston St | Virtual tour generated by Panotour [people.csail.mit.edu]
- 4. 5-Hydroxy-3-phenyl-5-trifluoromethyl-4,5-dihydro-1H-pyrazole - PMC [pmc.ncbi.nlm.nih.gov]

- 5. ias.ac.in [ias.ac.in]
- 6. cdn.fortunejournals.com [cdn.fortunejournals.com]
- 7. Synthesis of indole derivatives as prevalent moieties present in selected alkaloids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. orgchemres.org [orgchemres.org]
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